

# Ganoderic Acid TR: A Technical Guide to Its Discovery, Isolation, and Biological Activity

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## Compound of Interest

Compound Name: *Ganoderic acid TR*

Cat. No.: *B15564534*

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## Abstract

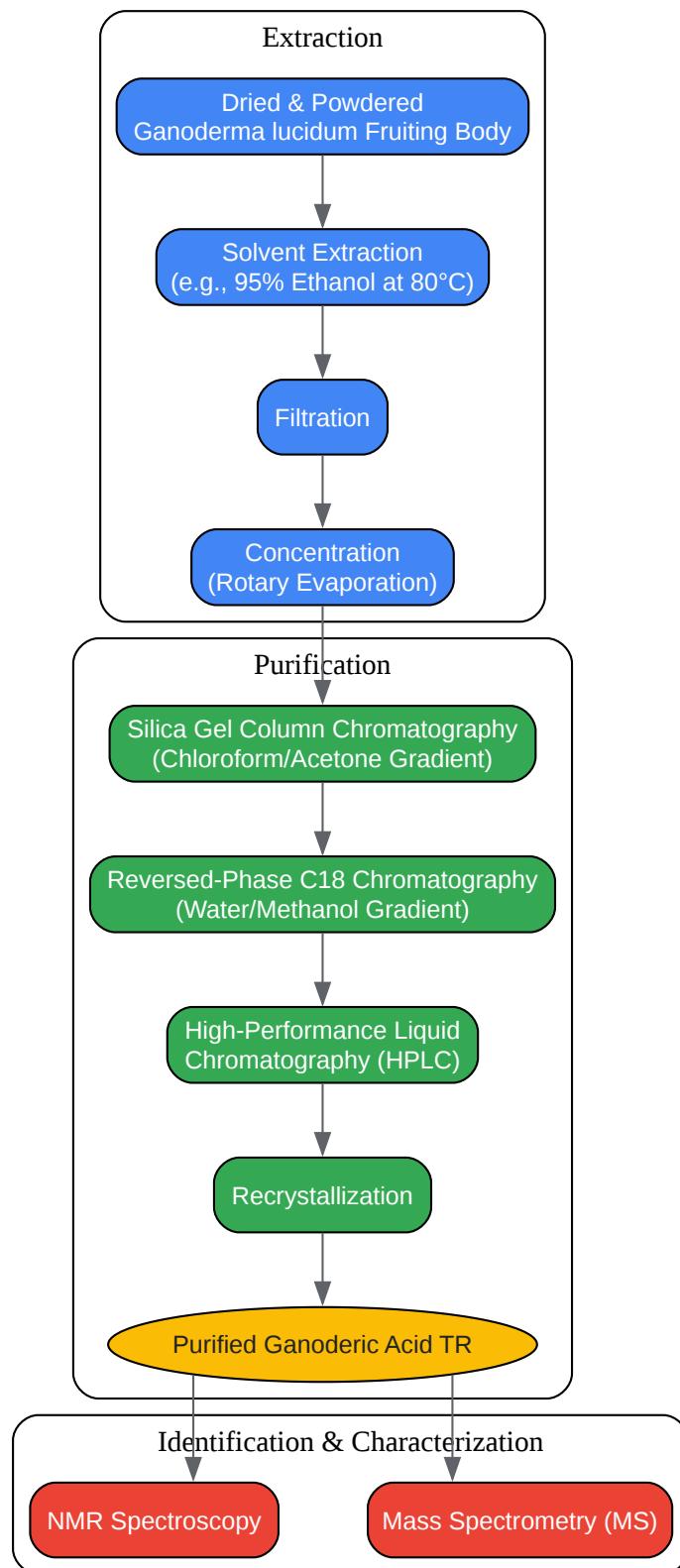
**Ganoderic acid TR**, a highly oxygenated lanostane-type triterpenoid from the medicinal mushroom *Ganoderma lucidum*, has emerged as a compound of significant scientific interest due to its potent anti-cancer properties. This technical guide provides an in-depth overview of the discovery, isolation, and core mechanisms of action of **Ganoderic acid TR**. It is designed to furnish researchers, scientists, and drug development professionals with a comprehensive understanding of this promising natural product, featuring detailed experimental protocols, quantitative data summaries, and visual representations of key biological pathways and workflows.

## Discovery and Isolation from *Ganoderma lucidum*

**Ganoderic acid TR** is one of over 300 triterpenoids that have been identified from *Ganoderma lucidum*, a fungus with a long history of use in traditional Asian medicine[1]. These compounds are primarily found in the fruiting bodies, spores, and mycelia of the mushroom[1]. The discovery and isolation of **Ganoderic acid TR** involve a multi-step process that begins with the extraction of total triterpenoids from the fungal material, followed by chromatographic purification to isolate the specific compound.

# Experimental Workflow: From Fungus to Purified Compound

The following diagram illustrates a typical workflow for the discovery and isolation of **Ganoderic acid TR** from *Ganoderma lucidum*.



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## References

- 1. researchgate.net [researchgate.net]
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